

# An In-depth Technical Guide to the Safe Handling of 1-Dodecanol-d26

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## Compound of Interest

Compound Name: 1-Dodecanol-d26

Cat. No.: B12306715

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Disclaimer: The following safety data and handling precautions are based on information available for the non-deuterated form, 1-Dodecanol. No specific Safety Data Sheet (SDS) for **1-Dodecanol-d26** was readily available. The toxicological properties of a deuterated compound are generally considered to be very similar to its non-deuterated counterpart. However, as with any chemical, it should be handled with care by trained professionals.

This guide provides comprehensive safety information and handling procedures for **1-Dodecanol-d26**, intended for researchers, scientists, and professionals in drug development.

## Chemical and Physical Properties

1-Dodecanol is a fatty alcohol that exists as a colorless to white solid with a floral odor.<sup>[1]</sup> It is insoluble in water but soluble in organic solvents like ethanol and ether.<sup>[2][3]</sup>

Property	Value	Source
Molecular Formula	C <sub>12</sub> D <sub>26</sub> O	N/A
Molecular Weight	~212.5 g/mol (calculated)	N/A
Melting Point	22-26 °C	[4]
Boiling Point	259-262 °C at 760 mmHg	[2][4]
Density	0.83 g/mL at 25 °C	[4]
Flash Point	119 °C (246.2 °F) - closed cup	[5]
Autoignition Temperature	500 °F (260 °C)	[4]
Vapor Pressure	<0.1 mbar at 20 °C	[5]
Water Solubility	Insoluble	[2][3]

## Hazard Identification and Classification

1-Dodecanol is considered a hazardous substance.[1] It is irritating to the eyes, skin, and respiratory system.[1][6] It is also very toxic to aquatic life with long-lasting effects.[7]

Hazard Class	Category	Hazard Statement
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Skin Corrosion/Irritation	Not Classified	May cause skin irritation
Respiratory Irritation	Not Classified	May cause respiratory tract irritation
Hazardous to the Aquatic Environment (Acute)	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment (Chronic)	1	H410: Very toxic to aquatic life with long lasting effects

## Toxicological Data

The acute toxicity of 1-Dodecanol is considered to be low via oral and dermal routes.<sup>[8]</sup> However, inhalation of vapors or dusts may be harmful.<sup>[1]</sup>

Route of Exposure	Species	Value	Source
Oral	Rat	LD50: >5000 mg/kg	<sup>[9]</sup>
Dermal	Rabbit	LD50: 8,000 - 12,000 mg/kg	<sup>[10]</sup>
Inhalation	Rat	LC50: >71 mg/L/1h (dust/mist)	<sup>[9]</sup>

Overexposure to aliphatic alcohols can lead to central nervous system depression, with symptoms such as headache, dizziness, and confusion.<sup>[1]</sup>

## Experimental Protocols and Handling Precautions

### Engineering Controls

Ensure adequate ventilation in the work area, especially in confined spaces.<sup>[1]</sup> Use of a chemical fume hood is recommended for procedures that may generate dust or aerosols. Eyewash stations and safety showers should be readily accessible.<sup>[5]</sup>

### Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.<sup>[9]</sup>
- Respiratory Protection: If engineering controls are insufficient or during spill cleanup, use a NIOSH-approved respirator.

### Safe Handling and Storage

- Avoid contact with skin, eyes, and clothing.

- Do not breathe dust or vapors.[9]
- Wash hands thoroughly after handling.[9]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid anhydrides.[1][5]

## Spill Response Protocol

In the event of a spill, follow these procedures:

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an inert absorbent material to contain the spill. For large spills, dike the area to prevent spreading.[1]
- Clean-up: Carefully sweep or scoop up the spilled material into a suitable, labeled container for disposal.[1] Avoid generating dust.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Dispose of waste in accordance with local, state, and federal regulations.

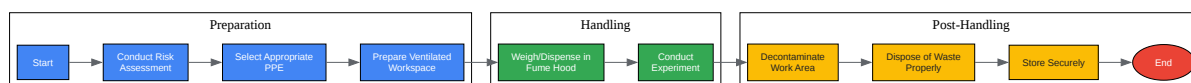
## First Aid Measures

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms persist.[6]
- Skin Contact: Remove contaminated clothing and rinse the affected area with plenty of water for at least 15 minutes. Seek medical attention if irritation develops.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

## Visualized Workflow: Safe Handling of 1-Dodecanol-d26

The following diagram outlines the key steps for the safe handling of **1-Dodecanol-d26** in a laboratory setting.

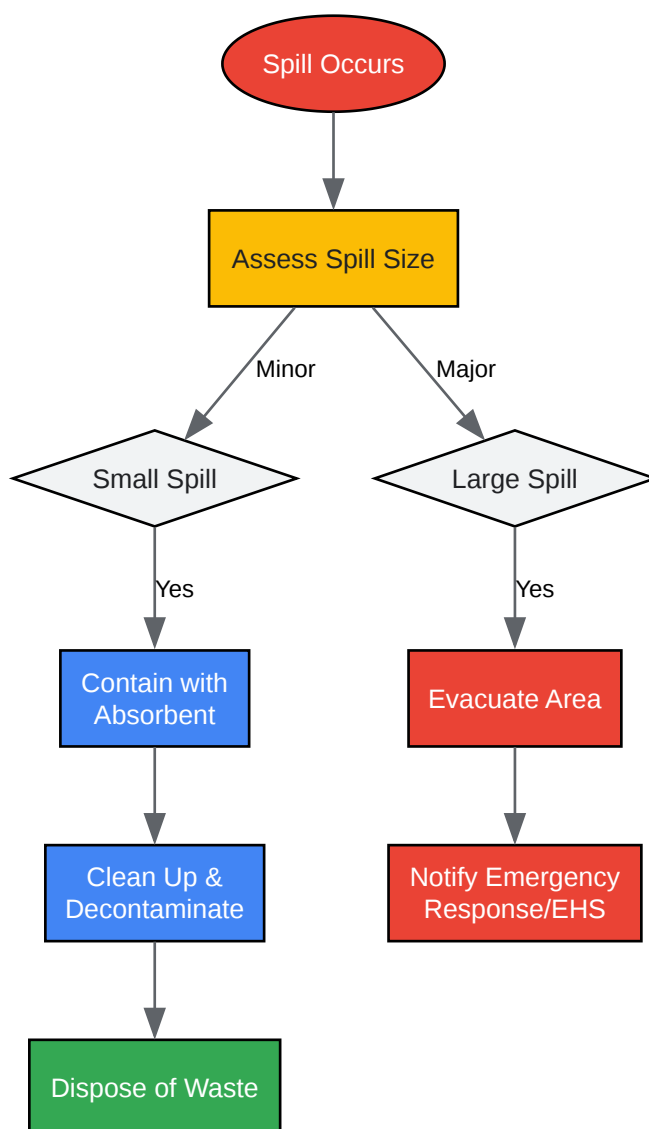


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Caption: Workflow for the safe handling of **1-Dodecanol-d26**.

## Logical Relationship: Spill Response Decision Tree

This diagram illustrates the decision-making process in the event of a **1-Dodecanol-d26** spill.



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## References

- 1. [datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
- 2. 1-Dodecanol [drugfuture.com]

- 3. 1-Dodecanol [bluewaterchem.com]
- 4. 1-ドデカノール ACS reagent, ≥98.0% | Sigma-Aldrich [sigmaaldrich.com]
- 5. fishersci.com [fishersci.com]
- 6. chemicalsafety.ilo.org [chemicalsafety.ilo.org]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 9. carlroth.com [carlroth.com]
- 10. chemicalbook.com [chemicalbook.com]
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